

An In-depth Technical Guide to 2'-Bromoacetanilide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2'-Bromoacetanilide

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **2'-Bromoacetanilide** (N-(2-bromophenyl)acetamide), a key chemical intermediate. The document details its molecular properties, a precise experimental protocol for its synthesis, and a logical workflow for the procedure.

Core Molecular and Physical Properties

2'-Bromoacetanilide is an organic compound frequently utilized as an intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^{[1][2]} Its utility stems from the versatile reactivity of the acetamide and bromo-substituted phenyl groups.^[2]

Quantitative data for **2'-Bromoacetanilide** is summarized in the table below for ease of reference.

Identifier	Value	Source
Molecular Formula	C ₈ H ₈ BrNO	[1] [3] [4] [5]
Molecular Weight	214.06 g/mol	[1] [3] [4] [5] [6]
IUPAC Name	N-(2-bromophenyl)acetamide	[3] [4]
CAS Number	614-76-6	[3] [4]
Appearance	White to off-white crystalline powder	[2]
Melting Point	99-102 °C	[5] [6]
InChI Key	VOBKUOHHOWQHFZ-UHFFFAOYSA-N	[3] [4]

Experimental Protocol: Synthesis of 2'-Bromoacetanilide

This section details a general and effective laboratory procedure for the synthesis of **2'-Bromoacetanilide** from o-bromoaniline and acetic anhydride.[\[1\]](#)

Materials:

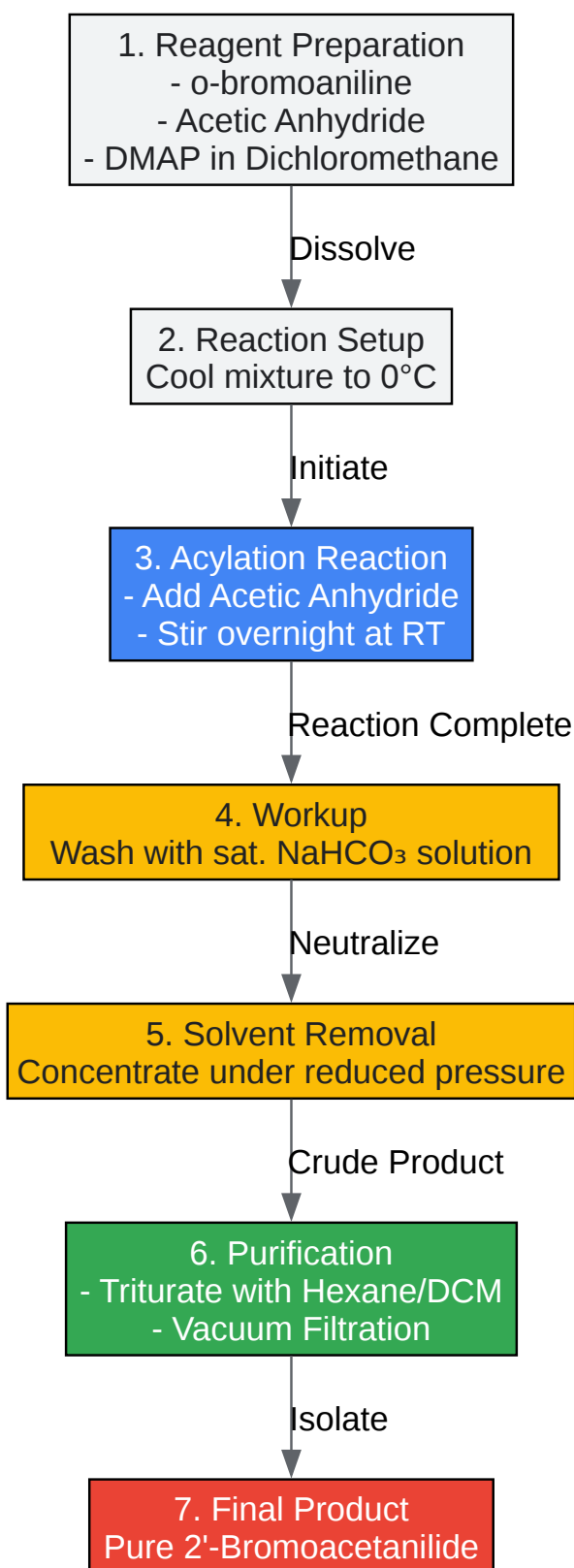
- o-bromoaniline (1 equivalent)
- Acetic anhydride (1 equivalent)
- 4-dimethylaminopyridine (DMAP) (catalytic amount)
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate solution (NaHCO₃)
- Hexane

Procedure:

- In a suitable reaction vessel, dissolve o-bromoaniline (22.0 g, 128 mmol) and a catalytic amount of 4-dimethylaminopyridine (DMAP) in dichloromethane (100 mL).[1]
- Cool the mixture to 0 °C using an ice bath.[1]
- While maintaining the temperature at 0 °C, add acetic anhydride (13.06 g, 128 mmol) to the solution.[1]
- Allow the reaction mixture to slowly warm to room temperature and continue stirring overnight.[1]
- Upon completion, transfer the reaction mixture to a separatory funnel and wash with a saturated aqueous sodium bicarbonate solution to neutralize any remaining acid.[1]
- Concentrate the organic layer under reduced pressure to remove the dichloromethane solvent.[1]
- The resulting crude residue is then triturated with a solvent mixture of hexane and dichloromethane.[1]
- Collect the solid product by vacuum filtration and rinse the collected solid with hexane to yield **2'-bromoacetanilide**. [1]

Logical and Experimental Workflow Visualization

The following diagram illustrates the key stages of the synthesis and purification process for **2'-Bromoacetanilide**, providing a clear visual representation of the experimental workflow.



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Caption: Workflow for the Synthesis of **2'-Bromoacetanilide**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2'-Bromoacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b057096#2-bromoacetanilide-molecular-formula-and-weight]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com